

Proper handling and storage procedures for 1,1-Diphenylethane

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Compound of Interest

Compound Name: 1,1-Diphenylethane

Cat. No.: B1196317

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Application Notes and Protocols for 1,1-Diphenylethane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **1,1-Diphenylethane** (CAS No. 612-00-0). Adherence to these protocols is crucial to ensure laboratory safety and maintain the integrity of the chemical.

Chemical and Physical Properties

1,1-Diphenylethane is a colorless liquid with a distinctive aromatic odor.^[1] It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value
Molecular Formula	C14H14
Molecular Weight	182.26 g/mol [2]
Appearance	Liquid [2]
Melting Point	-18 °C [3] [4]
Boiling Point	272.6 °C to 273 °C [3] [5]
Density	Approximately 1.0 g/cm³ [3]
Flash Point	109 °C [5]
Solubility in Water	Insoluble [5]
Vapor Pressure	0.01 mmHg at 25 °C [5]
Autoignition Temperature	440 °C [5]

Safety and Hazards

1,1-Diphenylethane presents several hazards that require careful management.[\[2\]](#) Vapors can form explosive mixtures with air and are heavier than air, meaning they can accumulate in low-lying areas.[\[5\]](#)

- Health Hazards: May be fatal if swallowed and enters airways.[\[2\]](#)[\[6\]](#) It can cause skin irritation and may lead to an allergic skin reaction.[\[2\]](#)[\[6\]](#) Inhalation of vapors may cause dizziness, suffocation, or irritation.[\[5\]](#)[\[6\]](#)
- Fire Hazards: This compound is flammable and can be ignited by heat, sparks, or flames.[\[5\]](#)
- Environmental Hazards: It is very toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **1,1-Diphenylethane** to minimize exposure and ensure personal safety.

- Eye Protection: Wear tightly fitting safety goggles.[[7](#)]
- Hand Protection: Use chemical-impermeable gloves that have been inspected before use.[[7](#)]
- Skin and Body Protection: Wear a lab coat, and in cases of potential splashing, a chemically impervious apron over the lab coat and full coverage clothing are recommended.[[6](#)][[7](#)]
- Respiratory Protection: Handling should occur in a chemical fume hood.[[5](#)] If exposure limits are exceeded, a full-face respirator should be used.[[7](#)]

Handling and Storage Procedures

Proper handling and storage are essential to prevent accidents and maintain the quality of the substance.

- Handling:
 - Always handle **1,1-Diphenylethane** in a well-ventilated area or a chemical fume hood.[[1](#)][[5](#)]
 - Avoid direct physical contact with the chemical.[[5](#)]
 - Use non-sparking tools to prevent ignition.[[7](#)]
 - Ground all equipment to eliminate static discharge.[[5](#)]
 - Avoid breathing vapors or mist.[[6](#)]
 - Wash hands thoroughly after handling.[[6](#)]
- Storage:
 - Store in a cool, dry, dark, and well-ventilated place.[[5](#)][[6](#)]
 - Keep the container tightly sealed.[[5](#)][[6](#)]
 - Store away from incompatible materials, such as strong oxidizing agents, and sources of ignition.[[5](#)][[6](#)]

- Ensure the storage area is secure and labeled appropriately.[5]
- Protect containers from physical damage.[5]

Experimental Protocols

5.1. General Handling Protocol

- Preparation: Before handling, ensure that the chemical fume hood is operational and that all necessary PPE is readily available and in good condition. Review the Safety Data Sheet (SDS).
- Dispensing:
 - Ground the container before transferring the liquid.
 - Slowly pour the required amount into a suitable, labeled secondary container.
 - Avoid splashing.
- Use in Experiments:
 - Conduct all experimental work within the chemical fume hood.
 - Keep the container closed when not in use.
- Post-Experiment:
 - Wipe down the work area with an appropriate solvent.
 - Properly dispose of any contaminated materials according to institutional and local regulations.
 - Wash hands thoroughly.

5.2. Spill Response Protocol

- Immediate Actions:

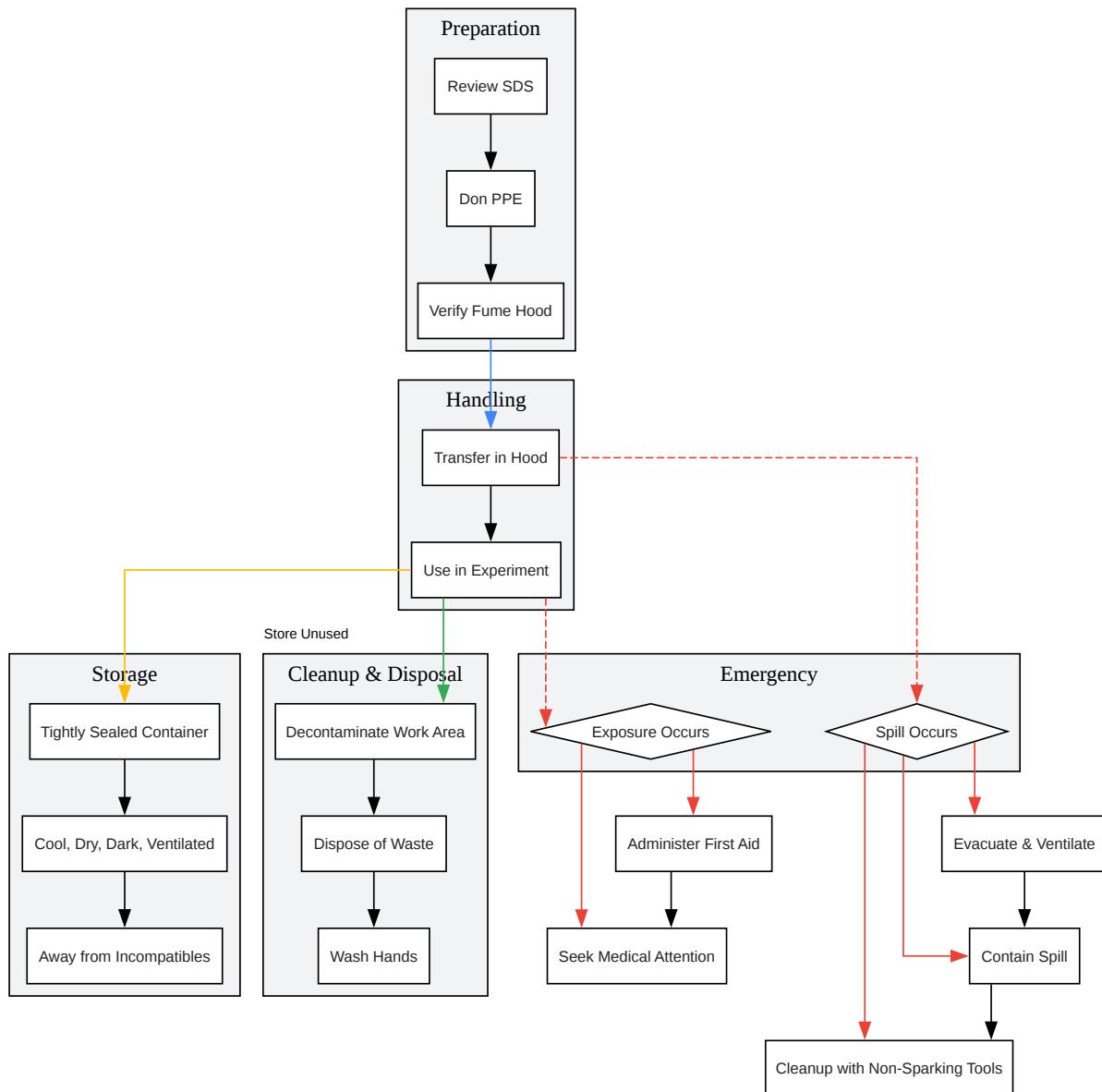
- Evacuate the immediate area.
- Eliminate all ignition sources.[\[5\]](#)
- Ventilate the area.
- Containment:
 - For small spills, absorb the liquid with dry earth, sand, or another non-combustible material.[\[5\]](#)
 - Use a vapor-suppressing foam to reduce vapors if necessary.[\[5\]](#)
- Cleanup:
 - Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[5\]](#)
- Decontamination:
 - Clean the spill area thoroughly.
- Reporting:
 - Report the incident to the appropriate safety personnel.

5.3. First-Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. Get medical attention if irritation persists.[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. If swallowed, immediately call a poison center or doctor.[\[6\]](#)

Visual Workflow for Handling and Storage

The following diagram outlines the logical workflow for the safe handling and storage of **1,1-Diphenylethane**.

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Caption: Workflow for safe handling, storage, and emergency procedures for **1,1-Diphenylethane**.

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